

# An In-depth Technical Guide to 4-Ethylbenzoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *4-Ethylbenzoyl chloride*

Cat. No.: *B099604*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethylbenzoyl chloride** (CAS No. 16331-45-6), a pivotal chemical intermediate in various fields, including pharmaceuticals and agrochemicals. This document details its chemical and physical properties, synthesis protocols, key reactions, and safety and handling procedures to support its effective and safe use in research and development.

## Chemical and Physical Properties

**4-Ethylbenzoyl chloride** is an aromatic acyl chloride characterized by an ethyl group at the para position of the benzoyl chloride moiety.<sup>[1]</sup> It typically appears as a colorless to pale yellow liquid with a distinct pungent and irritating odor.<sup>[1]</sup> It is a moisture-sensitive compound that readily undergoes hydrolysis.<sup>[1]</sup>

## Identifiers and General Properties

Property	Value	Reference
CAS Number	16331-45-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
EC Number	240-404-6	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO	<a href="#">[1]</a> <a href="#">[6]</a>
Linear Formula	C <sub>2</sub> H <sub>5</sub> C <sub>6</sub> H <sub>4</sub> COCl	<a href="#">[3]</a>
Molecular Weight	168.62 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Clear, colorless to light yellow liquid	<a href="#">[1]</a> <a href="#">[7]</a>
Odor	Pungent, irritating	<a href="#">[1]</a>

## Physicochemical Data

Property	Value	Conditions	Reference
Density	1.147 g/mL	at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Boiling Point	235-236 °C	(lit.)	<a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.5479	(lit.)	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	113 °C	closed cup	<a href="#">[8]</a>
Vapor Pressure	0.05 mmHg	at 25 °C	<a href="#">[2]</a>
Solubility	Insoluble in water; Soluble in ethanol, acetone, toluene, chloroform	[1]	

## Synthesis and Manufacturing

The primary method for synthesizing **4-Ethylbenzoyl chloride** involves the chlorination of 4-ethylbenzoic acid. This reaction effectively replaces the hydroxyl group of the carboxylic acid with a chlorine atom.[\[1\]](#)

# Experimental Protocol: Synthesis from 4-Ethylbenzoic Acid

A common laboratory and industrial synthesis method utilizes thionyl chloride ( $\text{SOCl}_2$ ) as the chlorinating agent.[\[1\]](#)

Objective: To synthesize **4-Ethylbenzoyl chloride** from 4-ethylbenzoic acid.

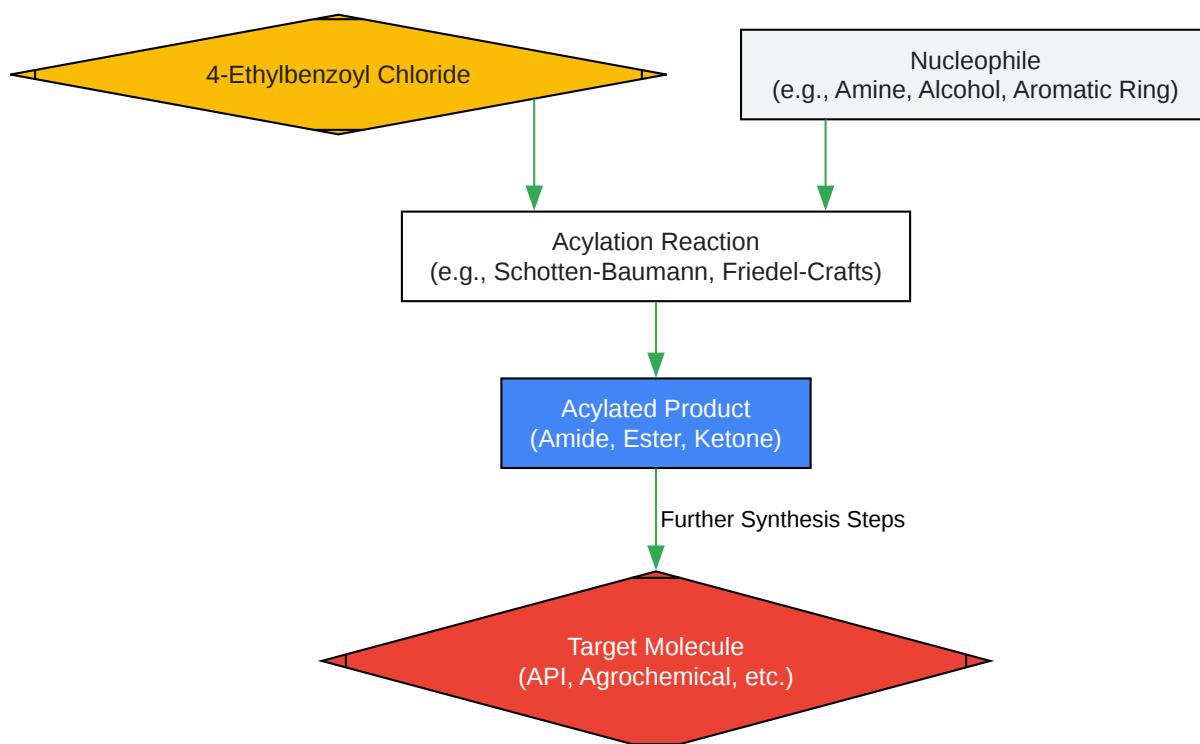
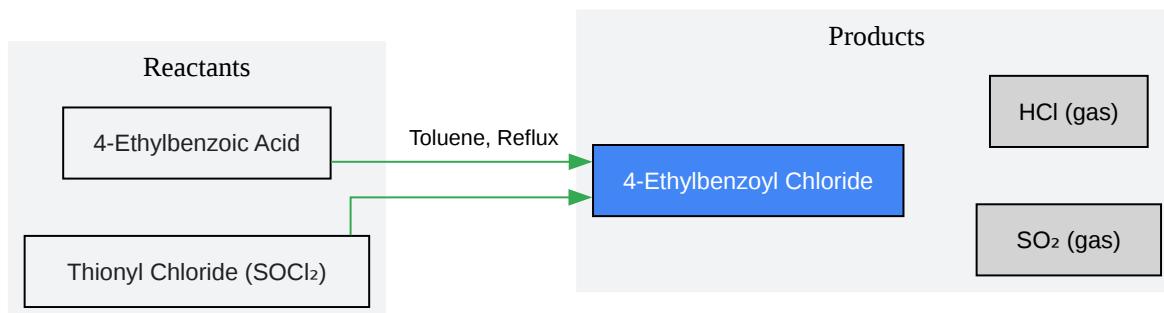
## Materials:

- 4-Ethylbenzoic acid
- Thionyl chloride ( $\text{SOCl}_2$ ) or Phosphorus pentachloride ( $\text{PCl}_5$ )[\[1\]](#)
- Toluene (or another suitable inert solvent)
- Reaction kettle/flask with a reflux condenser and dropping funnel
- Heating mantle
- Distillation apparatus

## Procedure:

- Charge the reaction kettle with toluene and 4-ethylbenzoic acid.[\[1\]](#)
- Warm the mixture to approximately 60 °C while stirring.[\[1\]](#)
- Slowly add thionyl chloride dropwise to the reaction mixture.[\[1\]](#)
- After the addition is complete, increase the temperature and allow the reaction to proceed under reflux for approximately 2 hours.[\[1\]](#) The reaction evolves hydrogen chloride (HCl) and sulfur dioxide ( $\text{SO}_2$ ) gases, which must be scrubbed.
- After the reaction is complete, cool the mixture.
- Distill off the toluene under reduced pressure.[\[1\]](#)

- The final product, **4-Ethylbenzoyl chloride**, is then purified by distillation under reduced pressure.[1]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. chembk.com [chembk.com]
- 3. 4-乙基苯甲酰氯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-Ethylbenzoyl chloride | 16331-45-6 [chemicalbook.com]
- 5. 4-Ethylbenzoyl chloride | C9H9ClO | CID 85368 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Ethylbenzoyl chloride (CAS 16331-45-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. nbinno.com [nbino.com]
- 8. 4-乙基苯甲酰氯 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethylbenzoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b099604#4-ethylbenzoyl-chloride-cas-number-and-properties>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)